

Safe Disposal of MeOSuc-AAPM-PNA: A Procedural Guide

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Compound of Interest

Compound Name: MeOSuc-AAPM-PNA

Cat. No.: B1409345

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For researchers and laboratory professionals handling **MeOSuc-AAPM-PNA** (N-Methoxysuccinyl-Ala-Ala-Pro-Met-p-nitroanilide), a substrate used in cathepsin G activity assays, ensuring its proper disposal is crucial for laboratory safety and environmental protection.^{[1][2]} This guide provides a clear, step-by-step process for the safe disposal of this compound, based on established safety data.

Chemical and Physical Properties

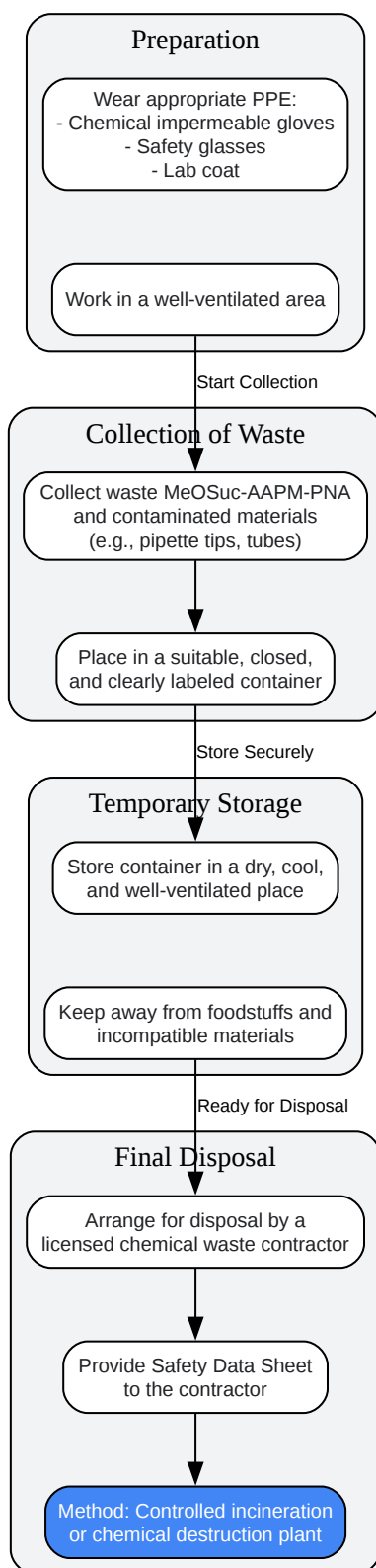
A summary of the key properties of **MeOSuc-AAPM-PNA** is provided in the table below. Understanding these characteristics is the first step in safe handling and disposal.

Property	Value
CAS Number	70967-91-8
Molecular Formula	C ₂₇ H ₃₈ N ₆ O ₉ S
Molecular Weight	622.69 g/mol
Storage Conditions	-20°C

Disposal Protocol

The primary recommended method for the disposal of **MeOSuc-AAPM-PNA** is through a licensed chemical destruction facility or by controlled incineration with flue gas scrubbing.^[3] Discharging this chemical into sewer systems or the environment must be strictly avoided.^[3]

Workflow for Disposal of **MeOSuc-AAPM-PNA**



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*A step-by-step workflow for the safe disposal of **MeOSuc-AAPM-PNA**.*

Handling of Spills and Contaminated Materials

In the event of a spill, it is important to prevent the chemical from entering drains.[3] Spilled material should be collected and placed in a suitable, closed container for disposal.[3] All sources of ignition should be removed, and spark-proof tools should be used during cleanup.[3]

Contaminated clothing should be removed immediately, and the affected skin should be washed with soap and plenty of water.[3]

Packaging that has contained **MeOSuc-AAPM-PNA** should be triple-rinsed (or equivalent) before being offered for recycling or reconditioning.[3] Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.[3] For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal method.[3]

First-Aid Measures

In case of accidental exposure to **MeOSuc-AAPM-PNA**, the following first-aid measures should be taken:

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[3]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor.[3]
Eye Contact	Rinse the eyes with pure water for at least 15 minutes and consult a doctor.[3]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

Regulatory Information

It is important to note that **MeOSuc-AAPM-PNA** is not listed in the following chemical inventories:

- European Inventory of Existing Commercial Chemical Substances (EINECS)[3]
- United States Toxic Substances Control Act (TSCA) Inventory[3]
- China Catalog of Hazardous chemicals 2015[3]
- New Zealand Inventory of Chemicals (NZIoC)[3]
- Philippines Inventory of Chemicals and Chemical Substances (PICCS)[3]
- Vietnam National Chemical Inventory[3]
- Chinese Chemical Inventory of Existing Chemical Substances (China IECSC)[3]

- Korea Existing Chemicals List (KECL)[3]

Disposal must be carried out in accordance with all applicable local, state, and federal regulations.

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References

- 1. echemi.com [echemi.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. targetmol.com [targetmol.com]
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